

Essential Safety and Handling Protocol for ACP-5862

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Compound of Interest

Compound Name: ACP-5862
CAS No.: 2230757-47-6
Cat. No.: B15576088

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Disclaimer: No specific Safety Data Sheet (SDS) for **ACP-5862** was located. The following guidance is based on the Material Safety Data Sheet (MSDS) for the deuterated analogue, Acalabrutinib Metabolite M27 (**ACP-5862**)-D4, and established best practices for handling potent pharmaceutical compounds. A thorough risk assessment should be conducted by qualified personnel before handling this substance. The information provided here is for research and development purposes only and is not intended for drug, household, or other uses.^[1]

This guide furnishes crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in handling **ACP-5862**. It provides a procedural framework for safe operational conduct and disposal.

Personal Protective Equipment (PPE)

Given the potent nature of Bruton's tyrosine kinase (BTK) inhibitors, a comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the recommended PPE for various laboratory activities involving **ACP-5862**.

Activity	Required Personal Protective Equipment
Receiving and Unpacking	- Double Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields
Weighing and Aliquoting (Solid Form)	- Primary Engineering Control: Chemical Fume Hood or Glove Box- Respiratory Protection: Self-contained breathing apparatus ^[1] or a Powered Air-Purifying Respirator (PAPR)- Hand Protection: Double Nitrile Gloves- Body Protection: Disposable Gown/Coveralls- Eye Protection: Chemical Splash Goggles or Face Shield- Foot Protection: Disposable Shoe Covers
Solution Preparation and Handling	- Primary Engineering Control: Chemical Fume Hood- Respiratory Protection: Air-purifying respirator with appropriate cartridges if not in a fume hood- Hand Protection: Double Nitrile Gloves- Body Protection: Lab Coat or Disposable Gown- Eye Protection: Safety Glasses with Side Shields or Chemical Splash Goggles
Spill Cleanup	- Respiratory Protection: Self-contained breathing apparatus ^[1] - Hand Protection: Heavy-duty Nitrile or Rubber Gloves (over inner nitrile gloves)- Body Protection: Impermeable Coveralls- Eye Protection: Chemical Splash Goggles and Face Shield- Foot Protection: Chemical-resistant boots or shoe covers
Waste Disposal	- Double Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields

Operational and Disposal Plans

- Pre-Handling:

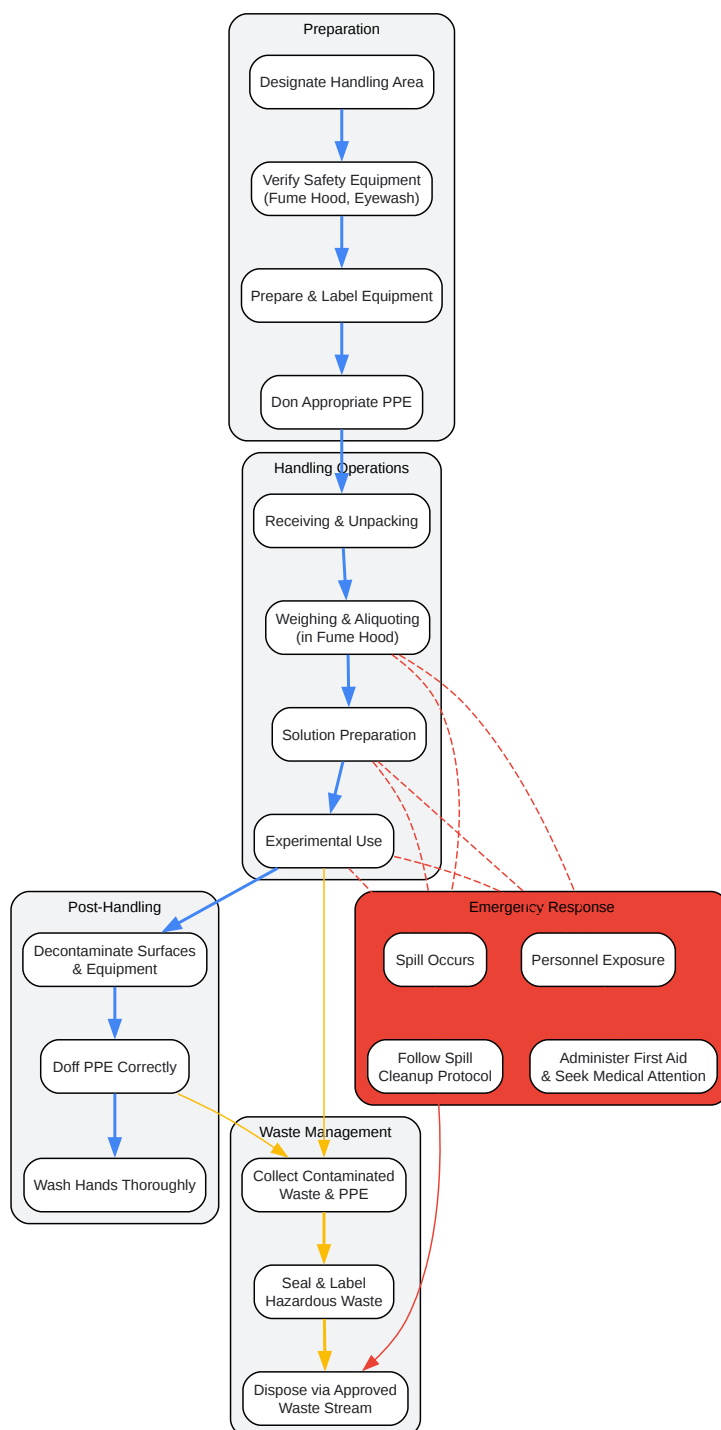
- Designate a specific area for handling **ACP-5862**.
- Ensure a safety shower and eyewash station are readily accessible.
- Prepare and label all necessary equipment and containers.
- Verify the functionality of all engineering controls (e.g., fume hood).
- During Handling:
 - Handle solid **ACP-5862** in a well-ventilated area, preferably within a chemical fume hood, to avoid dust formation.^[1]
 - Wear surgical gloves when handling the material.^[1]
 - Avoid direct contact with skin, eyes, and clothing.
 - Prevent the formation of aerosols when handling solutions.
- Post-Handling:
 - Thoroughly decontaminate all work surfaces and equipment after use.
 - Remove and dispose of PPE in the designated waste stream.
 - Wash hands thoroughly with soap and water after removing gloves.

Exposure Scenario	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
Ingestion	Do not induce vomiting. Seek immediate medical assistance for gastric lavage.[1]
Accidental Release (Spill)	Wear a self-contained breathing apparatus and other appropriate PPE.[1] Contain the spill and clean it up with an absorbent material. Wash the spill area with plenty of water.[1] Ensure adequate ventilation.[1] Collect all cleanup materials in a sealed container for proper disposal.

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated materials and disposable PPE should be placed in a sealed, labeled container for hazardous waste disposal.

Safe Handling Workflow for ACP-5862

The following diagram illustrates the logical workflow for safely handling **ACP-5862**, from initial receipt to final disposal.



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*Safe Handling Workflow for **ACP-5862***

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References

- 1. kmpharma.in [kmpharma.in]
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